

# Proper Disposal of 3-Iodopyridazine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 3-Iodopyridazine

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For researchers, scientists, and drug development professionals, the meticulous management of chemical reagents is paramount for ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **3-Iodopyridazine**, a halogenated organic compound. Adherence to these procedural steps is critical for mitigating risks to personnel and the environment.

## Safety and Hazard Information

**3-Iodopyridazine** is classified as a hazardous substance that causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> It is essential to handle this compound with appropriate personal protective equipment in a well-ventilated area.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> IN
Molecular Weight	205.00 g/mol [2]
Appearance	Solid
Melting Point	53-56 °C
Flash Point	106.7 °C (224.1 °F) - closed cup
Hazard Statements	H315, H319, H335[2]
Storage Class Code	11 - Combustible Solids

## Experimental Protocol: Proper Disposal Procedure

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **3-Iodopyridazine** in a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Chemical-resistant gloves (e.g., nitrile or butyl rubber).[3]
- Safety goggles and a face shield to protect against splashes.[1][4]
- A flame-retardant lab coat to protect clothing and skin.[1][4]
- Work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled waste container for **3-Iodopyridazine** and any materials contaminated with it (e.g., pipette tips, wipes, and contaminated gloves).[4]
- The container must be made of a compatible material and have a secure, tight-fitting lid to prevent leaks and the escape of vapors.[4][5][6][7]

- As **3-Iodopyridazine** is a halogenated organic compound, it must be collected in a waste stream designated for halogenated organic waste.[6][8] Do not mix with non-halogenated waste to avoid higher disposal costs.[6][9]
- Do not mix **3-Iodopyridazine** waste with incompatible materials such as acids, bases, metals, or oxidizing agents.[3][5][7]

### 3. Container Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**3-Iodopyridazine**".[4][6][7]
- Include appropriate hazard pictograms (e.g., irritant).[4]
- Indicate the date when the waste was first added to the container.[4]

### 4. Storage of Waste:

- Store the sealed waste container in a designated, secure secondary containment area.[4][5][6]
- The storage area should be a cool, dry, and well-ventilated place, away from sources of ignition and incompatible materials.[3][5][7]

### 5. Disposal Request and Collection:

- Do not attempt to dispose of **3-Iodopyridazine** down the drain or in the general laboratory trash.[4][5]
- The final disposal must be carried out by a licensed hazardous waste disposal company or through your institution's Environmental Health and Safety (EHS) office.[4][6]
- Request a waste pickup when the container is full or according to your institution's guidelines.[10][11]

### 6. Empty Container Disposal:

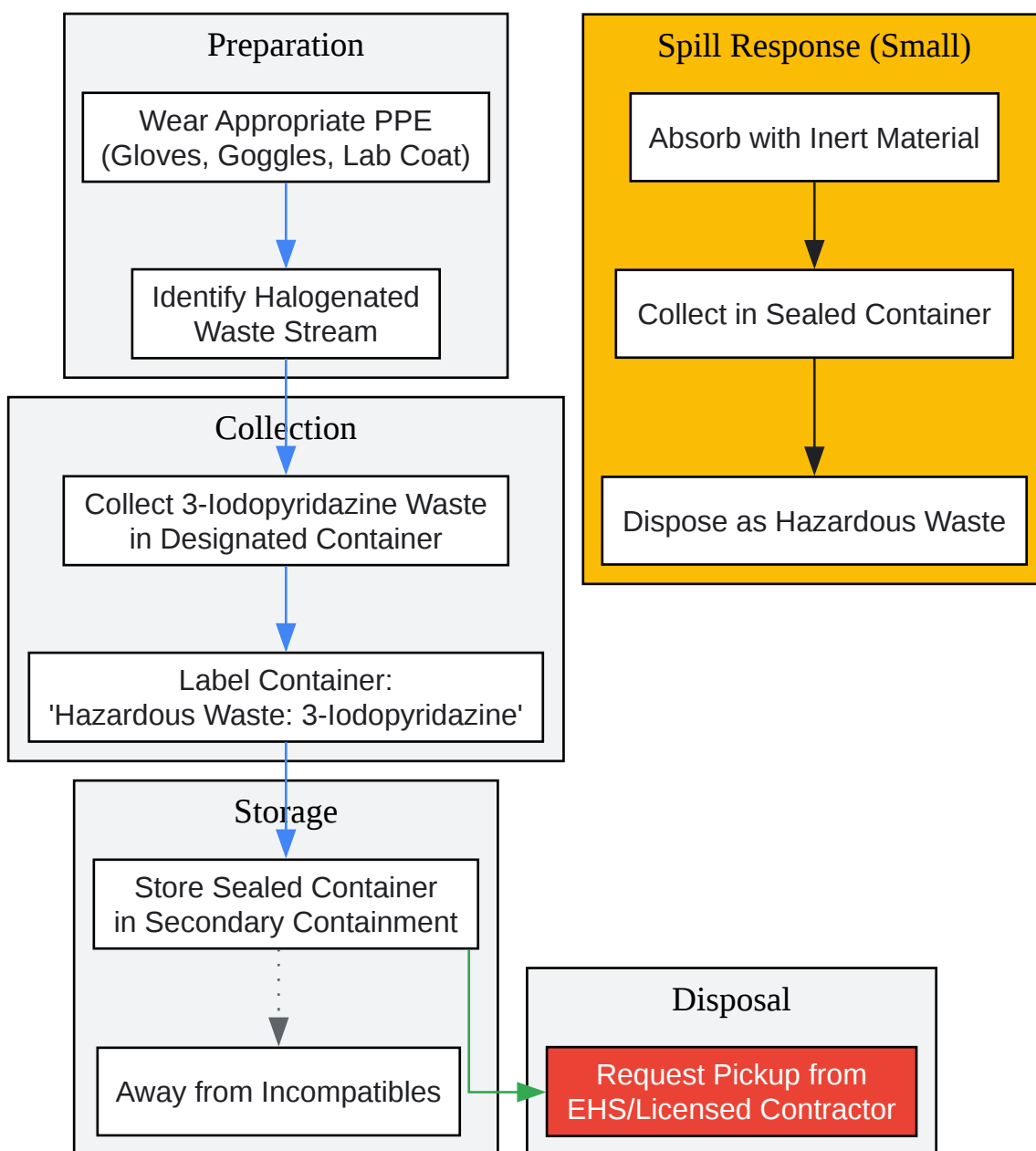
- Thoroughly empty all contents from the original **3-Iodopyridazine** container.

- Triple rinse the container with a suitable solvent (e.g., acetone or ethanol).[4]
- Collect all rinsate as chemical waste and add it to the designated halogenated waste container.[4][10][11]
- After rinsing, obliterate, remove, or thoroughly deface the label on the empty container before disposal in accordance with institutional guidelines for rinsed glass or plastic.[4][10]

#### 7. Spill Management:

- In the event of a small spill, it can be cleaned up by trained personnel.[5]
- Wear the appropriate PPE, including double nitrile gloves, chemical splash goggles, and a lab coat.[5]
- Absorb the spill with an inert, dry material.[3][5]
- Place the absorbent material in a sealed, appropriate waste disposal container and dispose of it as hazardous waste.[3][5]

## Disposal Workflow



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Caption: Workflow for the proper disposal of **3-Iodopyridazine**.

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